

Unraveling the Molecular Architecture of Neohydroxyaspergillic Acid: A Technical Guide

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Compound of Interest

Compound Name: *Neohydroxyaspergillic Acid*

Cat. No.: *B3026324*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical structure elucidation of **Neohydroxyaspergillic acid**, a bioactive fungal metabolite. This document compiles available spectroscopic data, details experimental protocols for its isolation and characterization, and presents a logical workflow for its structure determination.

Core Structural Features and Physicochemical Properties

Neohydroxyaspergillic acid, with the molecular formula $C_{12}H_{20}N_2O_3$ and a molecular weight of 240.3 g/mol, belongs to the aspergillic acid class of compounds.^[1] These compounds are characterized by a pyrazinone core, and **Neohydroxyaspergillic acid** is structurally similar to its well-known analogue, neoaspergillic acid.

Table 1: Physicochemical Properties of **Neohydroxyaspergillic Acid**

Property	Value	Source
Molecular Formula	C ₁₂ H ₂₀ N ₂ O ₃	[1]
Molecular Weight	240.3 g/mol	[1]
Appearance	Yellow solid	[1]
Purity	>95% by HPLC	[1]
Solubility	Soluble in ethanol, methanol, DMF, or DMSO	[1]
Storage	-20°C (Long Term)	[1]

Spectroscopic Data for Structural Elucidation

The definitive structure of **Neohydroxyaspergillic acid** has been confirmed through modern spectroscopic techniques, primarily Nuclear Magnetic Resonance (NMR) spectroscopy and Mass Spectrometry (MS). While the original discovery dates back to 1958, recent studies have provided high-resolution data essential for unambiguous characterization.

Table 2: NMR Spectroscopic Data for **Neohydroxyaspergillic Acid**

Detailed ¹H and ¹³C NMR data, including chemical shifts (δ), multiplicities, and coupling constants (J), are crucial for assigning the proton and carbon environments within the molecule. While a specific, publicly available dataset for **Neohydroxyaspergillic acid** was not identified in the conducted search, the following represents a general format for presenting such data based on the analysis of related compounds.

Position	¹ H NMR (δ, mult., J in Hz)	¹³ C NMR (δ)
Data not available in search results		

Table 3: Mass Spectrometry Data for **Neohydroxyaspergillic Acid**

Mass spectrometry provides information about the molecular weight and fragmentation pattern, which aids in confirming the molecular formula and identifying structural motifs.

Ion	m/z	Interpretation
[M+H] ⁺	241.15	Protonated molecular ion
Other fragments	Data not available in search results	

Experimental Protocols

Isolation and Purification of Neohydroxyaspergillic Acid

The following protocol is based on methods described for the isolation of neoaspergillic acid and its derivatives from fungal cultures.[\[2\]](#)

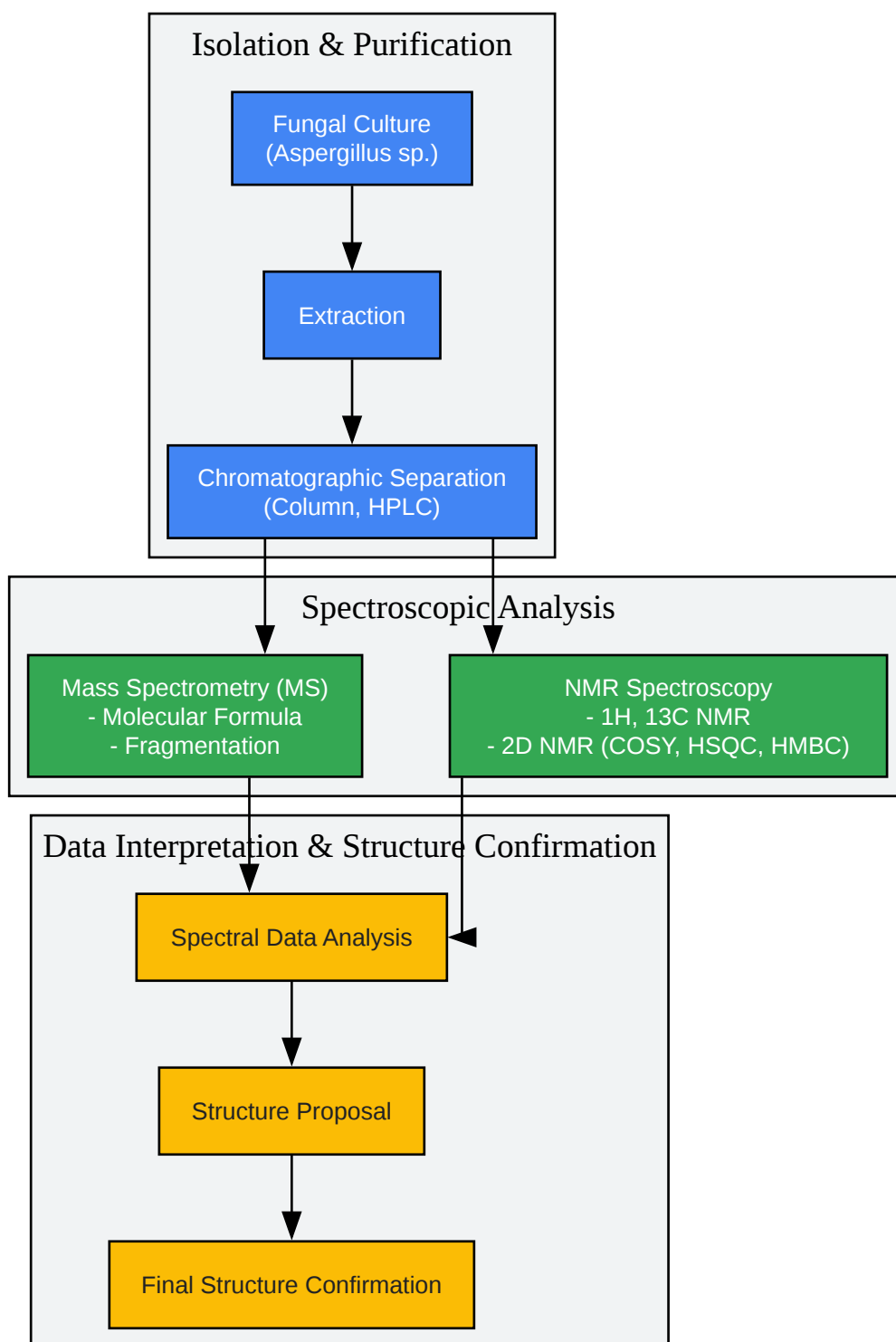
- **Fungal Cultivation:** *Aspergillus melleus* is cultivated on a suitable medium, such as Yeast Extract Peptone Dextrose (YEPD) agar plates, at 26 °C for several days.[\[2\]](#)
- **Extraction:** The agar medium is macerated and extracted sequentially with methanol and a dichloromethane/methanol mixture (1:1), aided by sonication. The resulting extracts are combined.[\[2\]](#)
- **Solvent Partitioning:** The crude extract is concentrated and then partitioned with ethyl acetate to separate compounds based on polarity. The ethyl acetate layers are collected and evaporated to yield a crude extract.[\[2\]](#)
- **Chromatographic Purification:** The crude extract is subjected to column chromatography followed by High-Performance Liquid Chromatography (HPLC) to isolate pure **Neohydroxyaspergillic acid**.[\[2\]](#)

Spectroscopic Analysis

- **NMR Spectroscopy:** The purified compound is dissolved in a deuterated solvent (e.g., DMSO-d₆ or CDCl₃). ¹H NMR, ¹³C NMR, and 2D NMR (such as COSY, HSQC, and HMBC) spectra are acquired on a high-field NMR spectrometer (e.g., 400 MHz or higher).
- **Mass Spectrometry:** High-resolution mass spectrometry (HRMS) is performed to determine the accurate mass and elemental composition of the molecular ion. Fragmentation patterns are analyzed using techniques like tandem mass spectrometry (MS/MS).

Logical Workflow for Structure Elucidation

The process of elucidating the chemical structure of a natural product like **Neohydroxyaspergillilic acid** follows a logical progression of experiments and data analysis.

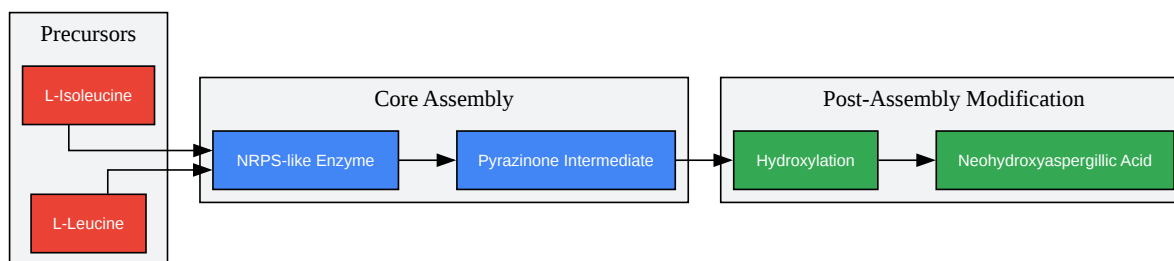


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Caption: Logical workflow for the structure elucidation of **Neohydroxyaspergillic acid**.

Biosynthesis of Neohydroxyaspergillic Acid

The biosynthesis of **Neohydroxyaspergillic acid** is closely linked to that of neoaspergillic acid and involves the condensation of amino acid precursors, specifically leucine and isoleucine.^[3] A proposed biosynthetic pathway involves a non-ribosomal peptide synthetase (NRPS)-like enzyme.



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Caption: Proposed biosynthetic pathway of **Neohydroxyaspergillic acid**.

Conclusion

The elucidation of the chemical structure of **Neohydroxyaspergillic acid** is a testament to the power of modern spectroscopic techniques in natural product chemistry. While foundational work established its existence, recent advancements have enabled a more detailed understanding of its molecular architecture. This knowledge is critical for researchers in drug discovery and development who may seek to synthesize this molecule or its analogues to explore its therapeutic potential. Further research to fully populate the detailed spectroscopic datasets will be invaluable to the scientific community.

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